

Application of KM04416 in Prostate Cancer Cell Lines: Application Notes and Protocols

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Compound of Interest		
Compound Name:	KM04416	
Cat. No.:	B15614295	Get Quote

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Introduction

KM04416 is an isothiazolone derivative identified as an inhibitor of the mitochondrial FAD-linked glycerol-3-phosphate dehydrogenase (GPD2).[1][2][3][4][5][6] GPD2 is a key enzyme in the glycerophosphate shuttle, playing a significant role in cellular bioenergetics by linking glycolysis to mitochondrial oxidative phosphorylation.[7] Elevated GPD2 activity has been observed in several prostate cancer cell lines, contributing to a pro-oxidative phenotype and promoting cell survival.[1][3] **KM04416** has been shown to exert anti-proliferative effects on the PC-3 human prostate cancer cell line.[1][2][3][5]

These application notes provide an overview of the known effects of **KM04416** on prostate cancer cells and offer detailed protocols for further investigation of its biological activities.

Data Presentation

Table 1: Effect of KM04416 on the Proliferation of Prostate Cell Lines

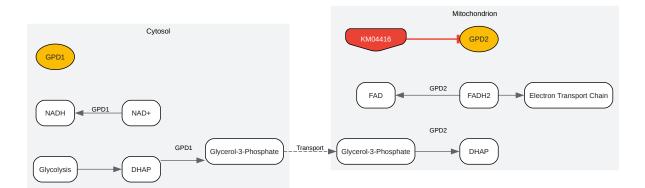


Cell Line	Description	Concentrati on (µM)	Incubation Time (hours)	Effect	Reference
PC-3	Human Prostate Adenocarcino ma	10	72	~50% inhibition of cell growth	[1][2][5]
PNT1A	Non- malignant Human Prostate Epithelial Cells	10	72	Significant inhibition of cell proliferation	[1][2][5]

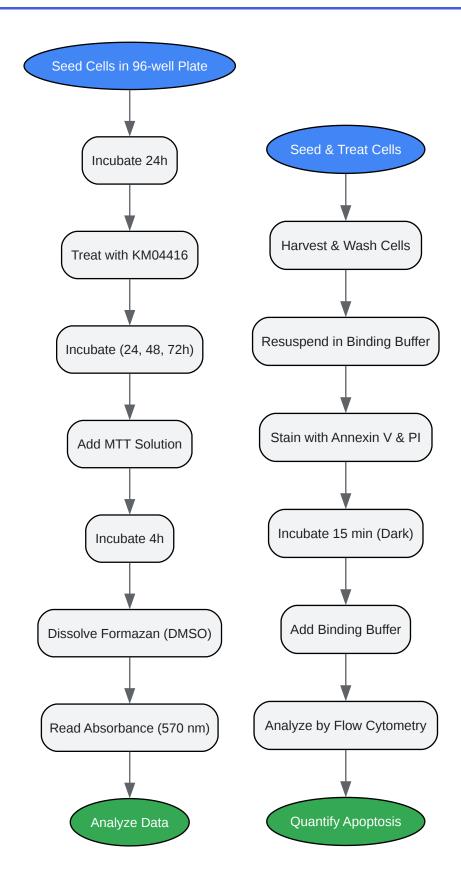
Mechanism of Action

KM04416 functions as an inhibitor of glycerol-3-phosphate dehydrogenase (GPD2), an enzyme located on the inner mitochondrial membrane. GPD2 is a component of the glycerophosphate shuttle, which facilitates the transfer of reducing equivalents from cytosolic NADH to the mitochondrial electron transport chain. By inhibiting GPD2, **KM04416** is thought to disrupt cellular metabolism and redox balance, which can impact the proliferation and survival of cancer cells that exhibit elevated GPD2 activity.[1][3][4]

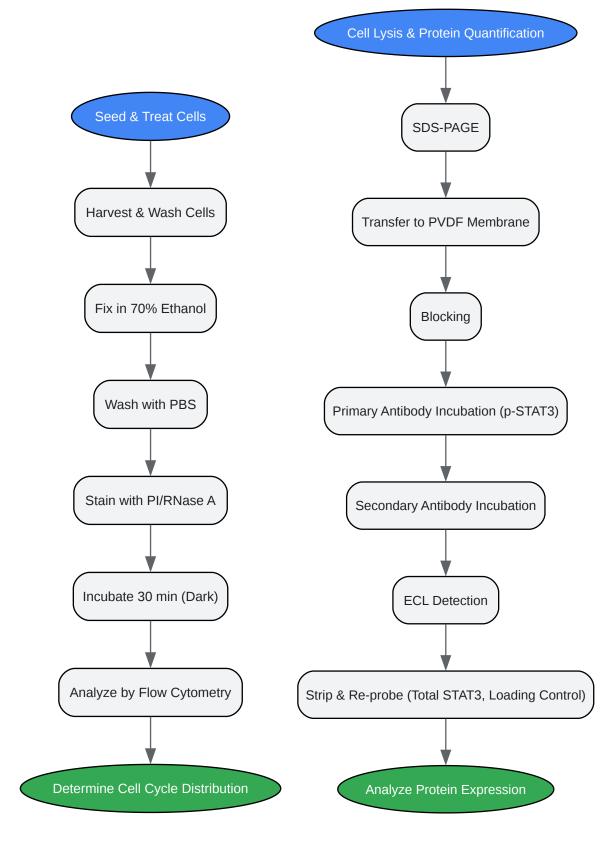












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